

Technical Support Center: Optimizing Diastereoselectivity in Mukaiyama Aldol Reactions of Pyrrolinones

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Compound of Interest

Compound Name: *tert*-Butyl 2-oxo-2,5-dihydro-1*H*-pyrrole-1-carboxylate

Cat. No.: B121898

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the diastereoselectivity of Mukaiyama aldol reactions involving pyrrolinone-derived silyl enol ethers.

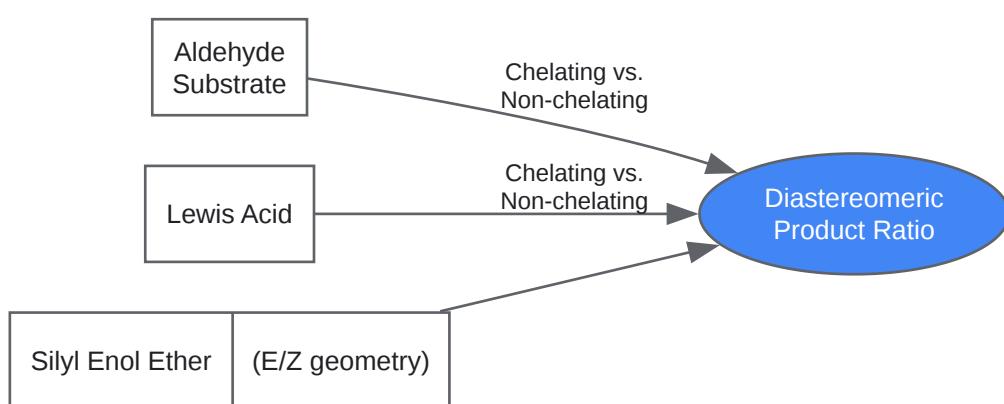
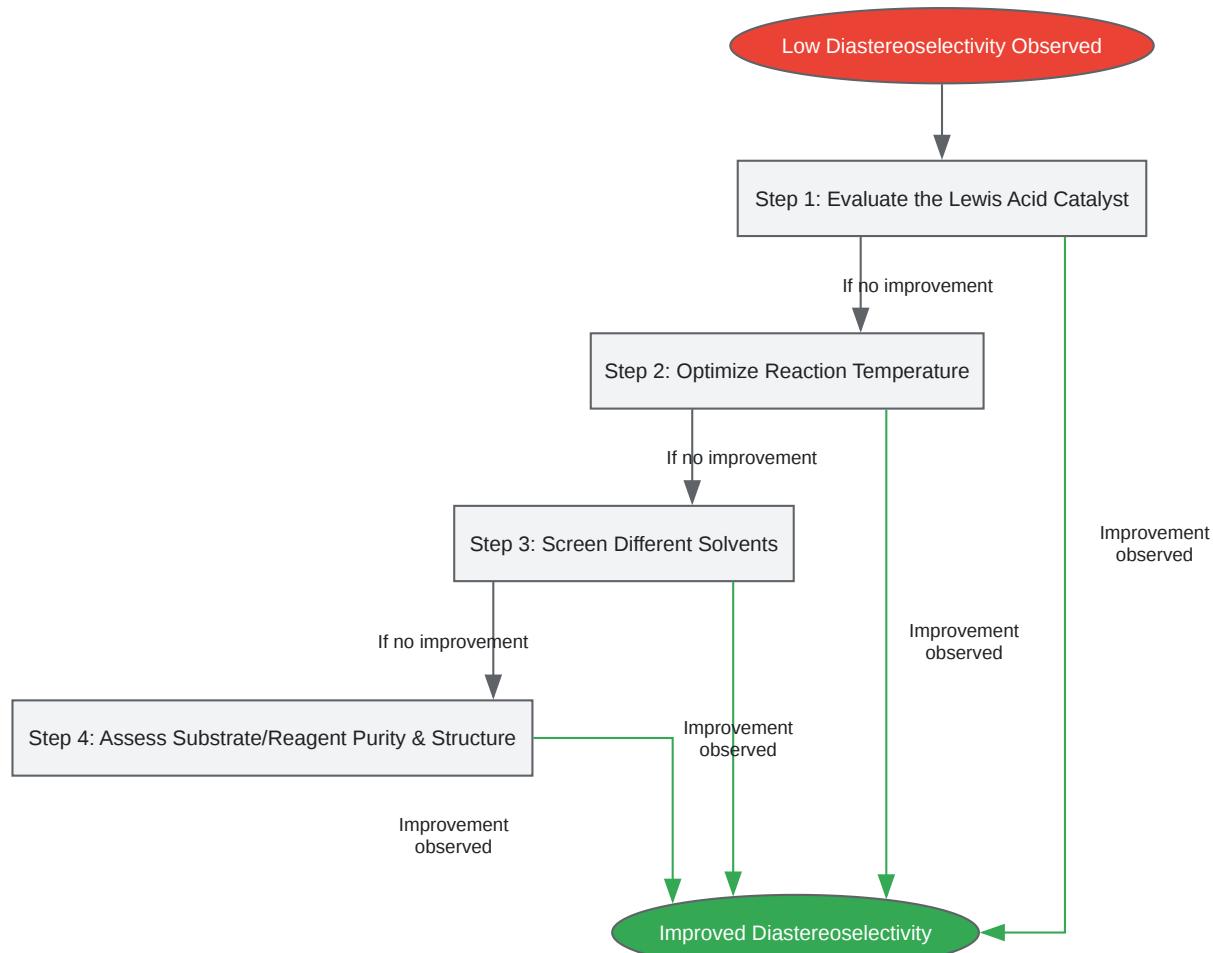
Troubleshooting Guide

This section addresses common issues encountered during the optimization of diastereoselectivity in Mukaiyama aldol reactions of pyrrolinones.

Question: My Mukaiyama aldol reaction is showing poor or no diastereoselectivity. What are the initial steps to troubleshoot this?

Answer:

Poor diastereoselectivity is a frequent challenge and can often be addressed by systematically evaluating the reaction parameters. Here is a logical workflow to diagnose and resolve the issue:



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